

3,5-Bis(methylsulfonyl)aniline material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 3,5-Bis(methylsulfonyl)aniline

Cat. No.: B189065

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3,5-Bis(methylsulfonyl)aniline: A Technical Safety Profile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **3,5-Bis(methylsulfonyl)aniline** (CAS No. 51859-12-2). The information is compiled from available safety data sheets and chemical supplier information to assist researchers, scientists, and drug development professionals in the safe handling and use of this compound. It is important to note that detailed toxicological studies and a comprehensive, publicly available Material Safety Data Sheet (MSDS) with complete experimental data for this specific compound are limited. Much of the detailed hazard information is extrapolated from related aniline compounds.

Chemical and Physical Properties

3,5-Bis(methylsulfonyl)aniline is a substituted aniline compound with two methylsulfonyl groups. These functional groups significantly influence its chemical and physical properties.

Property	Value	Reference
CAS Number	51859-12-2	[1] [2]
Molecular Formula	C ₈ H ₁₁ NO ₄ S ₂	[1]
Molecular Weight	249.31 g/mol	[1]
Appearance	Solid	[3]
Melting Point	202-205 °C	[2]

Hazard Identification and Classification

Based on available information, **3,5-Bis(methylsulfonyl)aniline** is classified as a hazardous substance. The GHS hazard statements indicate potential for harm upon ingestion and irritation to the skin, eyes, and respiratory system.

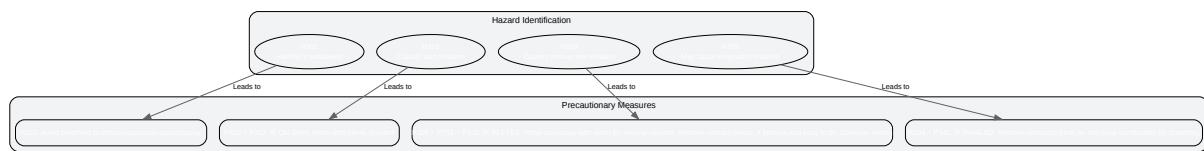
Hazard Class	GHS Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed
Skin Corrosion/Irritation	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	H335: May cause respiratory irritation

Signal Word: Warning[\[2\]](#)

Pictograms:

Hazard Communication Workflow

The following diagram illustrates the logical flow from hazard identification to the necessary precautionary measures.



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Caption: Hazard and Precautionary Statement Relationships.

Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety in a laboratory setting.

Handling:

- Use in a well-ventilated area, preferably in a chemical fume hood.[4]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[4]
- Avoid contact with skin, eyes, and clothing.[4][5]
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[6]
- Wash hands thoroughly after handling.[4]
- Do not eat, drink, or smoke when using this product.[6]

Storage:

- Store in a tightly closed container.[6]
- Keep in a cool, dry, and well-ventilated place.[4]
- Store away from incompatible materials such as strong oxidizing agents.[4]

First Aid Measures

In case of exposure, immediate medical attention is recommended.

Exposure Route	First Aid Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Get medical attention if you feel unwell.[5]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[5]
Ingestion	Call a poison center or doctor/physician if you feel unwell. Rinse mouth. Do NOT induce vomiting.[6]

Toxicological Information

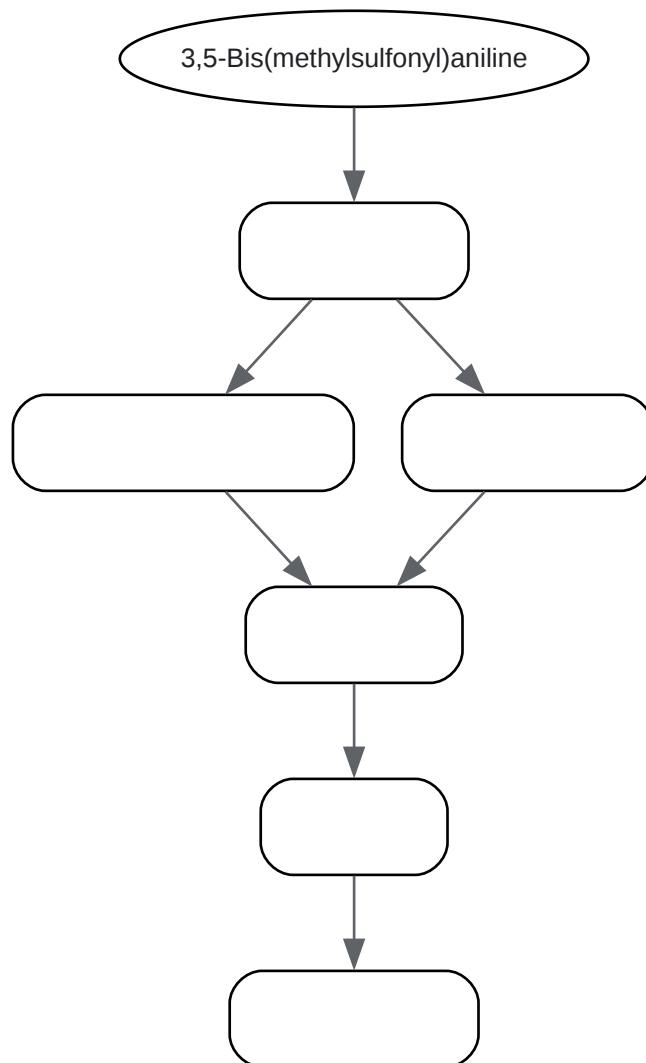
Detailed quantitative toxicological data for **3,5-Bis(methylsulfonyl)aniline** is not readily available in the public domain. The hazard classifications are based on the general properties of aniline compounds and the expected reactivity of the functional groups. Aniline and its derivatives are known to be toxic and can be absorbed through the skin.[4] Chronic exposure to some aniline compounds has been linked to effects on the blood.

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **3,5-Bis(methylsulfonyl)aniline** are not available in the searched resources. For general guidance on protocols for similar compounds, researchers should refer to standardized OECD or EPA guidelines for acute oral, dermal, and inhalation toxicity testing, as well as for skin and eye irritation studies.

General Workflow for Hazard Assessment

The following diagram outlines a general workflow for the safety assessment of a chemical compound like **3,5-Bis(methylsulfonyl)aniline**.



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Caption: General Chemical Hazard Assessment Workflow.

Conclusion

3,5-Bis(methylsulfonyl)aniline is a chemical that requires careful handling due to its potential health hazards. While comprehensive toxicological data is not widely available, the provided information based on its GHS classification should guide safe laboratory practices. Researchers and drug development professionals should always consult the most recent and complete safety data sheet from their supplier before use and perform a thorough risk assessment for their specific experimental conditions. The absence of detailed public data underscores the need for caution and adherence to stringent safety protocols.

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